

SAR-260301 solubility in DMSO and cell culture media

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	SAR-260301	
Cat. No.:	B612263	Get Quote

Application Notes and Protocols: SAR-260301

For Researchers, Scientists, and Drug Development Professionals

Introduction

SAR-260301 is a potent and selective, orally bioavailable inhibitor of the Class I phosphatidylinositol 3-kinase (PI3K) beta isoform (PI3Kβ), with an IC₅₀ of 52 nM.[1][2] It demonstrates selectivity for PI3Kβ over other isoforms.[2] This inhibitor targets the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in various cancers, particularly in tumors with phosphatase and tensin homolog (PTEN) deficiency.[3][4] Inhibition of this pathway by **SAR-260301** can lead to the suppression of tumor cell growth and induction of apoptosis.[3][4] These application notes provide detailed information on the solubility of **SAR-260301** and protocols for its use in cell culture-based assays.

Data Presentation: Solubility of SAR-260301

The solubility of **SAR-260301** in various solvents is crucial for the preparation of stock solutions and working concentrations for in vitro and in vivo studies. The following table summarizes the available quantitative data.



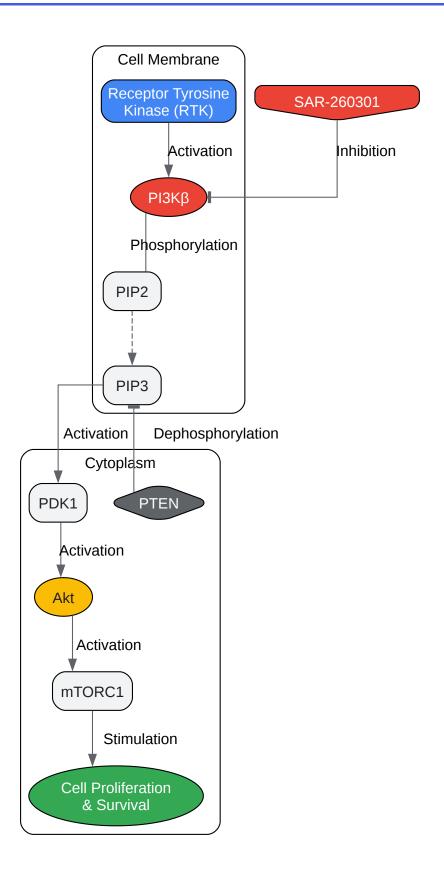
Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	20 mg/mL[2][5]	Hygroscopic; use freshly opened DMSO for best results. [6] Ultrasonic treatment may be needed to fully dissolve the compound.[6]
100 mg/mL (282.17 mM)[6]	Requires ultrasonic treatment to dissolve.[6]	
Ethanol	15 mg/mL[2][5]	_
Dimethylformamide (DMF)	20 mg/mL[2][5]	_
DMSO:PBS (pH 7.2) (1:7)	0.12 mg/mL[2][5]	_
Water	Insoluble[7]	_

Note on Cell Culture Media: Direct solubility data for **SAR-260301** in specific cell culture media is not readily available. Due to its low aqueous solubility, it is standard practice to prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it to the final working concentration in the cell culture medium. The final concentration of the organic solvent in the medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.[8]

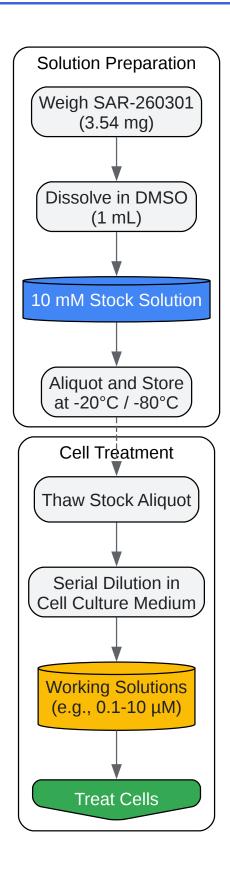
Signaling Pathway

SAR-260301 selectively inhibits the p110β catalytic subunit of Class I PI3K. This inhibition prevents the phosphorylation of phosphatidylinositol 4,5-bisphosphate (PIP2) to phosphatidylinositol 3,4,5-trisphosphate (PIP3). The reduction in PIP3 levels leads to decreased activation of downstream effectors, most notably the serine/threonine kinase Akt. The subsequent deactivation of the Akt/mTOR signaling cascade results in reduced cell proliferation, survival, and growth. This inhibitory action is particularly effective in PTEN-deficient tumors where the PI3K pathway is often hyperactivated.









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